

# Molecular formula and weight of Pigment Violet 32

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## Compound of Interest

Compound Name: *C.I. Pigment Violet 32*

Cat. No.: *B076289*

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An In-depth Technical Guide to Pigment Violet 32

This technical guide provides a comprehensive overview of the chemical and physical properties of Pigment Violet 32, a synthetic organic pigment valued for its vibrant violet hue. The information is intended for researchers, scientists, and professionals in drug development and related fields who require precise technical data.

## Molecular and Chemical Properties

Pigment Violet 32 is a complex organic molecule with a single azo group in its structure.<sup>[1]</sup> Its chemical stability and color intensity make it a subject of interest in various industrial and research applications.

## Quantitative Data Summary

The key molecular and physical data for Pigment Violet 32 are summarized in the table below for clear and easy comparison.

Property	Value	References
Molecular Formula	C <sub>27</sub> H <sub>24</sub> N <sub>6</sub> O <sub>7</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	576.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Exact Mass	576.1427 u	<a href="#">[2]</a>
CAS Number	12225-08-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Elemental Analysis	C: 56.24%, H: 4.20%, N: 14.58%, O: 19.42%, S: 5.56%	<a href="#">[2]</a>
IUPAC Name	2-Naphthalenecarboxamide, N-(2,3-dihydro-2-oxo-1H- benzimidazol-5-yl)-4-((2,5- dimethoxy-4- ((methylamino)sulfonyl)phenyl) azo)-3-hydroxy-	<a href="#">[2]</a>

## Synthesis Pathway

The manufacturing of Pigment Violet 32 involves a two-step diazotization and coupling reaction. This process is a standard method for producing azo pigments.

## Experimental Protocol: Synthesis of Pigment Violet 32

The synthesis of Pigment Violet 32 is achieved through the diazotization of 2,5-Dimethoxy-4-amino-N-methylbenzenesulfonamide, which is then coupled with 3-Hydroxy-N-(2-oxo-5-benzimidazolinyl)-2-naphthamide.[\[1\]](#)[\[3\]](#)

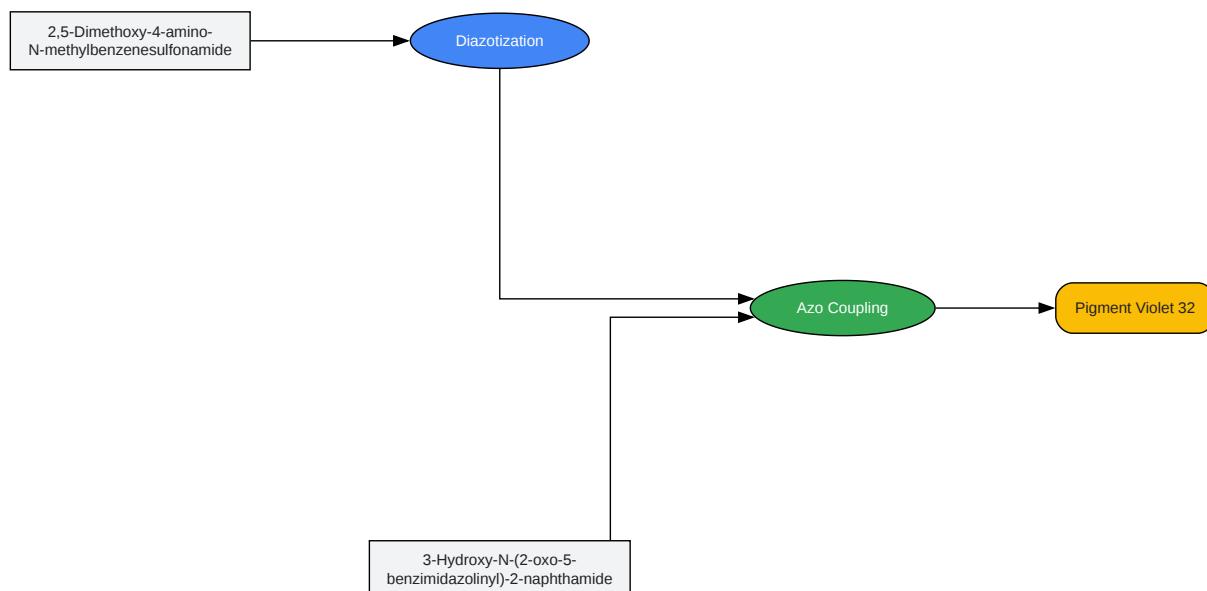
### Step 1: Diazotization

- Reactant: 2,5-Dimethoxy-4-amino-N-methylbenzenesulfonamide
- Procedure: The primary aromatic amine is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) at low temperatures to form a diazonium salt.

### Step 2: Azo Coupling

- Reactants: The diazonium salt from Step 1 and 3-Hydroxy-N-(2-oxo-5-benzimidazolinyl)-2-naphthamide (the coupling component).
- Procedure: The diazonium salt is reacted with the coupling component under controlled pH conditions. The electrophilic diazonium ion attacks the electron-rich coupling component, resulting in the formation of the azo-coupled Pigment Violet 32.

The logical workflow for the synthesis of Pigment Violet 32 is illustrated in the following diagram.



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